

# A Comprehensive Technical Guide to Calcium Bromide Dihydrate (CaBr<sub>2</sub>·2H<sub>2</sub>O)

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## Compound of Interest

Compound Name: Calcium bromide dihydrate

Cat. No.: B1591935

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This technical guide provides an in-depth overview of the physical and chemical properties of **Calcium Bromide Dihydrate** (CaBr<sub>2</sub>·2H<sub>2</sub>O), a compound of significant interest in various scientific and industrial applications, including pharmaceuticals and drilling fluids. This document summarizes key quantitative data, outlines experimental protocols for property determination, and presents a logical framework for understanding its characteristics.

## Core Physical and Chemical Properties

**Calcium Bromide Dihydrate** is a hydrated form of calcium bromide, existing as a white crystalline powder.<sup>[1]</sup> It is one of several hydrated forms, with the anhydrous (CaBr<sub>2</sub>) and hexahydrate (CaBr<sub>2</sub>·6H<sub>2</sub>O) forms also being common.<sup>[2][3]</sup> The dihydrate is notable for its hygroscopic nature, readily absorbing moisture from the air.<sup>[4]</sup>

## Quantitative Data Summary

The following tables summarize the key physical and chemical properties of both the dihydrate and anhydrous forms of calcium bromide for comparative purposes.

Table 1: Physical Properties of Calcium Bromide and its Dihydrate

Property	CaBr <sub>2</sub> ·2H <sub>2</sub> O	CaBr <sub>2</sub> (Anhydrous)
Molar Mass	235.98 g/mol [3]	199.89 g/mol [2][3]
Appearance	White crystalline powder[1]	Hygroscopic colorless crystals with a sharp saline taste[3][5]
Melting Point	38 °C (dissolves in its own water of hydration)[1][6]	730 °C[2][3][7]
Boiling Point	810 °C (decomposes)[1][3]	1815 °C[3] or 1935 °C[2][5]
Density	2.290 g/cm <sup>3</sup> [1][6]	3.353 g/cm <sup>3</sup> at 25 °C[2][3][4]

Table 2: Solubility of Calcium Bromide (Anhydrous) in Water

Temperature (°C)	Solubility ( g/100 mL)
0	125[2][3]
20	143[2][3]
100	312[2][3]

Table 3: Chemical Properties of Calcium Bromide

Property	Value/Description
Chemical Formula	CaBr <sub>2</sub> ·2H <sub>2</sub> O
CAS Number	22208-73-7 (dihydrate)[3], 7789-41-5 (anhydrous)[2][3][6]
pH of Aqueous Solution	6.0 - 8.0[2]
Crystal Structure (Anhydrous)	Orthorhombic, Pnnm space group[2][8]
Hygroscopicity	Highly hygroscopic[2][4]

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining key physical and chemical properties of  $\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$ .

## Determination of Water of Hydration

Objective: To experimentally determine the number of water molecules per formula unit of calcium bromide hydrate.

Methodology:

- **Crucible Preparation:** A clean porcelain crucible and its lid are heated to a constant weight. This is achieved by heating them strongly for 10-15 minutes, allowing them to cool in a desiccator, and then weighing them. The process is repeated until two consecutive weighings are within a negligible difference.<sup>[9][10]</sup>
- **Sample Preparation:** A precisely weighed sample (approximately 1-2 grams) of  $\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$  is placed in the pre-weighed crucible.
- **Dehydration:** The crucible containing the hydrate is gently heated over a Bunsen burner. The temperature should be carefully controlled to avoid spattering. The heating is continued until all the water of hydration has evaporated, which is often indicated by a change in the physical appearance of the sample (e.g., from a crystalline solid to a powder).<sup>[11]</sup>
- **Cooling and Weighing:** The crucible and its anhydrous contents are cooled in a desiccator to prevent re-absorption of moisture and then weighed.
- **Constant Weight:** The heating, cooling, and weighing process is repeated until a constant weight of the anhydrous  $\text{CaBr}_2$  is achieved.
- **Calculation:** The mass of water lost is determined by subtracting the final mass of the anhydrous salt from the initial mass of the hydrate. From the masses of water and anhydrous  $\text{CaBr}_2$ , the moles of each can be calculated. The ratio of moles of water to moles of anhydrous  $\text{CaBr}_2$  gives the value of 'x' in the formula  $\text{CaBr}_2 \cdot x\text{H}_2\text{O}$ .<sup>[9][12]</sup>

## Determination of Melting Point

Objective: To determine the melting point of  $\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$ .

#### Methodology:

- **Sample Preparation:** A small amount of finely powdered  $\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$  is packed into a capillary tube.
- **Apparatus:** A standard melting point apparatus is used. The capillary tube is placed in the apparatus.
- **Heating:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded. For  $\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$ , it is important to note that it will dissolve in its own water of hydration.[\[1\]](#)

## Determination of Solubility

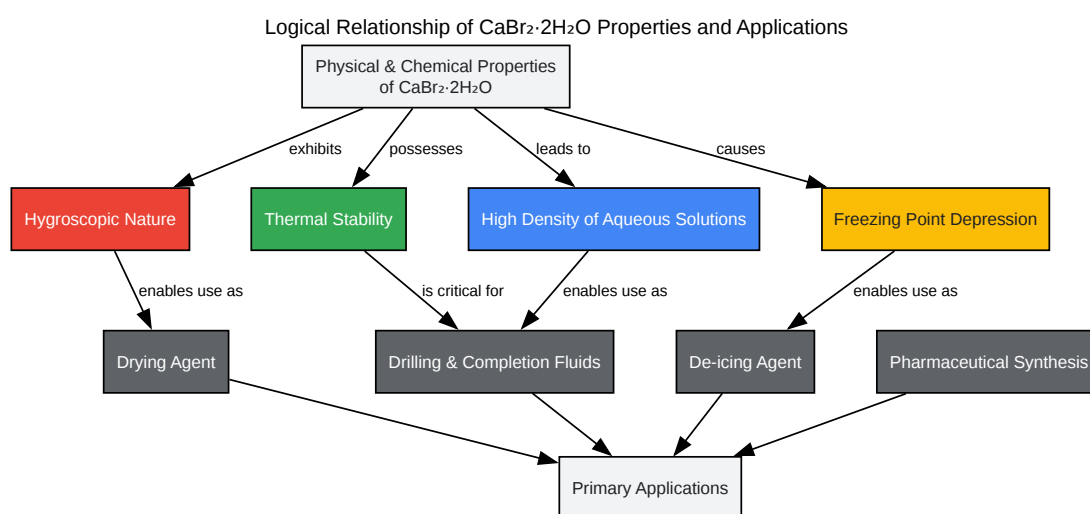
**Objective:** To determine the solubility of  $\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$  in water at a specific temperature.

#### Methodology:

- **Saturated Solution Preparation:** A saturated solution of  $\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$  is prepared by adding an excess amount of the salt to a known volume of distilled water in a beaker. The mixture is stirred continuously at a constant temperature for a sufficient period to ensure equilibrium is reached.
- **Sample Withdrawal:** A known volume of the clear, saturated supernatant is carefully withdrawn using a pipette.
- **Evaporation and Weighing:** The withdrawn sample is placed in a pre-weighed evaporating dish. The water is then evaporated by gentle heating.
- **Drying to Constant Weight:** The evaporating dish with the solid residue (anhydrous  $\text{CaBr}_2$ ) is dried in an oven to a constant weight.
- **Calculation:** The mass of the dissolved anhydrous  $\text{CaBr}_2$  is determined. The solubility is then expressed as grams of solute per 100 mL or 100 g of the solvent.

## Logical Relationships and Applications

The physical and chemical properties of **Calcium Bromide Dihydrate** are interconnected and dictate its primary applications, particularly in the formulation of drilling and completion fluids in the oil and gas industry.[2][13]



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